Application Notes and Protocols for the Comprehensive Characterization of Pigment Yellow 180

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Compound of Interest

Compound Name:	*C.I. Pigment Yellow 180*
CAS No.:	*77804-81-0*
Cat. No.:	*B052692*

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Introduction: The Significance of Pigment Yellow 180 in High-Performance Applications

Pigment Yellow 180 (PY 180), chemically identified as 2,2'-[ethylenebis(oxyphenyl-2,1-eneazo)]bis[N-(2,3-dihydro-2-oxo-1H-benzimidazol-5-yl)-3-oxobutyramide], is a high-performance benzimidazolone disazo pigment.[1] It is highly valued across various industries, including printing inks, plastics, and coatings, for its excellent heat stability, lightfastness, and resistance to solvents.[1][2][3] The performance of PY 180 in these applications is intrinsically linked to its physicochemical properties, such as particle size, crystal structure, and thermal stability. Consequently, a thorough and multi-faceted analytical characterization is paramount for quality control, product development, and ensuring consistent performance in final applications.

This comprehensive guide provides detailed application notes and protocols for the analytical characterization of Pigment Yellow 180. It is designed for researchers, scientists, and

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professionals in drug development and materials science who require a robust understanding of the techniques necessary to fully characterize this important pigment.

Physicochemical Properties of Pigment Yellow 180

A foundational understanding of the basic properties of Pigment Yellow 180 is essential before delving into its analytical characterization.

Property	Value	Source
Chemical Formula	$C_{36}H_{32}N_{10}O_8$	[2][3]
Molecular Weight	732.7 g/mol	[4][5]
CAS Number	77804-81-0	[4]
C.I. Name	Pigment Yellow 180	[1]
Appearance	Greenish-yellow powder	[2]
Heat Resistance	Up to 290-300 °C	[2][5]
Lightfastness	Good to excellent (6-7 on the Blue Scale)	[1][6]

I. Spectroscopic Techniques for Molecular and Colorimetric Analysis

Spectroscopic methods are fundamental in identifying the chemical nature and colorimetric properties of Pigment Yellow 180.

A. Fourier-Transform Infrared (FT-IR) Spectroscopy

Principle: FT-IR spectroscopy probes the vibrational modes of molecules. By analyzing the absorption of infrared radiation at specific wavenumbers, it is possible to identify the functional groups present in the pigment's structure, thereby confirming its chemical identity and detecting any potential impurities or modifications.[7]

Application Insights: For Pigment Yellow 180, FT-IR is crucial for verifying the integrity of the benzimidazolone and azo groups, which are characteristic of its structure. Variations in peak

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positions or intensities can indicate changes in the crystalline structure or the presence of different polymorphs.

Experimental Protocol:

- Sample Preparation:
  - Prepare a KBr (potassium bromide) pellet by mixing approximately 1 mg of PY 180 with 100-200 mg of dry KBr powder.
  - Grind the mixture to a fine powder and press it into a transparent pellet using a hydraulic press.
  - Alternatively, for Attenuated Total Reflectance (ATR)-FT-IR, place a small amount of the pigment powder directly onto the ATR crystal.[8]
- Data Acquisition:
  - Record the spectrum over a range of 4000 to 400 cm^{-1}.
  - Collect a background spectrum of the empty sample compartment (for KBr pellet) or the clean ATR crystal.
  - Acquire the sample spectrum with a sufficient number of scans (e.g., 32 or 64) to ensure a good signal-to-noise ratio.
- Data Analysis:
  - Identify characteristic absorption bands for the functional groups present in PY 180, such as N-H stretching, C=O stretching, and aromatic C-H bending.
  - Compare the obtained spectrum with a reference spectrum of pure Pigment Yellow 180 for verification.

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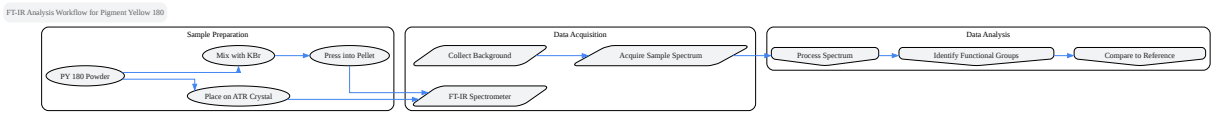

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FT-IR Analysis Workflow for Pigment Yellow 180

B. UV-Visible (UV-Vis) Spectroscopy

Principle: UV-Vis spectroscopy measures the absorption of ultraviolet and visible light by a substance. For pigments, this technique is directly related to their color properties. The absorption spectrum provides a quantitative measure of the pigment's color and can be used for colorimetric analysis.[7]

Application Insights: The UV-Vis spectrum of Pigment Yellow 180 in a suitable solvent or as a diffuse reflectance measurement on the solid powder can be used to determine its maximum absorption wavelength (λmax) and to quantify its color strength.[1][9] Changes in the absorption spectrum can indicate variations in particle size, aggregation state, or interactions with the surrounding medium.

Experimental Protocol (Diffuse Reflectance):

- Sample Preparation:
  - Ensure the PY 180 powder is dry and finely ground.
  - A white standard, such as $BaSO_4$ or a calibrated reference tile, is used for baseline correction.

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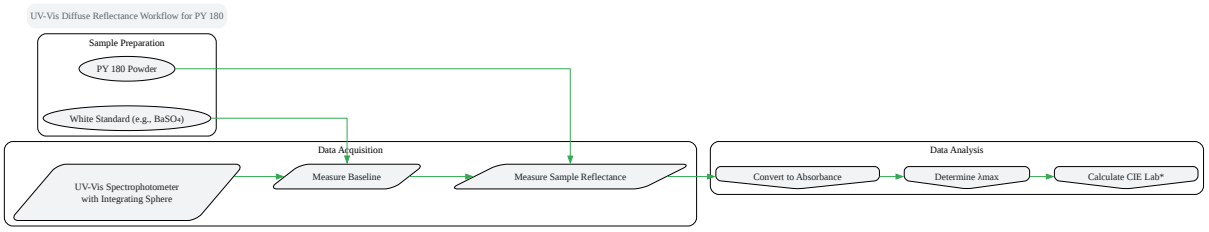
- Data Acquisition:
  - Use a UV-Vis spectrophotometer equipped with an integrating sphere for diffuse reflectance measurements.
  - Record the reflectance spectrum over the visible range (e.g., 380-780 nm).
  - The instrument software will convert the reflectance data into an absorbance spectrum.
- Data Analysis:
  - Determine the λmax from the absorbance spectrum.
  - The color properties can be quantified using the CIE Lab* color space model, which can be calculated from the spectral data.[1]



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UV-Vis Diffuse Reflectance Workflow for PY 180

II. Chromatographic Techniques for Purity Assessment

Chromatographic methods are essential for separating and quantifying the components of a mixture, making them ideal for assessing the purity of Pigment Yellow 180.

High-Performance Liquid Chromatography (HPLC)

Principle: HPLC separates compounds based on their differential partitioning between a stationary phase (the column) and a mobile phase (the solvent). A detector then quantifies the amount of each separated compound.

Application Insights: HPLC is a powerful technique for determining the purity of PY 180 and for identifying and quantifying any related substances or impurities from the synthesis process. The choice of stationary and mobile phases is critical for achieving good separation.

Experimental Protocol:

- Sample Preparation:
  - Accurately weigh a small amount of PY 180 (e.g., 10 mg).
  - Dissolve the sample in a suitable solvent in which it is soluble, such as dimethylformamide (DMF) or N-methyl-2-pyrrolidone (NMP), to a known concentration (e.g., 1 mg/mL).
  - Filter the solution through a 0.45 µm syringe filter to remove any particulate matter.
- Instrumentation and Conditions:
  - HPLC System: An Agilent 1100 or similar system with a UV-Vis or Diode Array Detector (DAD).[10]
  - Column: A reverse-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
  - Mobile Phase: A gradient of two solvents, for example, Solvent A: Water with 0.1% formic acid, and Solvent B: Acetonitrile with 0.1% formic acid. The gradient program should be

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optimized to achieve separation.

- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 µL.
- Detection Wavelength: Set to the λmax of PY 180 as determined by UV-Vis spectroscopy.

- Data Analysis:
  - Identify the peak corresponding to Pigment Yellow 180 based on its retention time.
  - Calculate the purity of the sample by determining the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

III. X-ray Diffraction (XRD) for Crystalline Structure Analysis

Principle: XRD is a non-destructive technique that provides detailed information about the crystalline structure of materials. When a powdered sample is irradiated with X-rays, the X-rays are diffracted in a pattern that is characteristic of the material's crystal lattice.

Application Insights: For Pigment Yellow 180, XRD is the primary technique for determining its crystallinity, identifying different polymorphic forms, and estimating crystallite size.[11] These factors significantly influence the pigment's color, opacity, and stability.

Experimental Protocol:

- Sample Preparation:
  - The PY 180 sample should be in a fine powder form.
  - Pack the powder into a sample holder, ensuring a flat and level surface.
- Data Acquisition:
  - Use a powder X-ray diffractometer equipped with a Cu Kα radiation source.[1]

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- Scan the sample over a 2θ angular range of 5° to 50° with a step size of 0.02° and a suitable scan rate (e.g., 5°/min).[1]

- Data Analysis:
  - The resulting diffractogram will show peaks at specific 2θ angles.
  - The positions and intensities of these peaks serve as a fingerprint for the crystalline phase of PY 180.
  - The sharpness of the peaks is related to the degree of crystallinity and the crystallite size, which can be estimated using the Scherrer equation.

IV. Microscopic Techniques for Particle Morphology

Microscopy techniques are used to visualize the physical form of the pigment particles, which is crucial for understanding its dispersibility and performance in applications.

Scanning Electron Microscopy (SEM)

Principle: SEM uses a focused beam of electrons to scan the surface of a sample, generating high-resolution images of its topography.[12]

Application Insights: SEM is used to investigate the particle size, shape, and surface morphology of Pigment Yellow 180.[1][13] Raw PY 180 often consists of agglomerates of small, irregular particles.[1] Post-treatment processes can alter the morphology to more desirable shapes, such as rod-like or granular particles.[1]

Experimental Protocol:

- Sample Preparation:
  - Mount a small amount of the PY 180 powder onto an SEM stub using double-sided carbon tape.
  - Ensure the powder is evenly dispersed to avoid charging effects.

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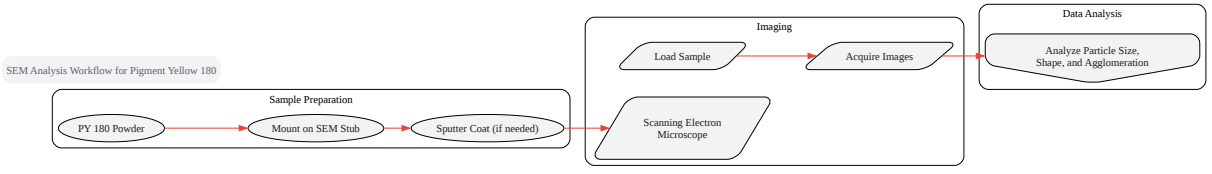
- For non-conductive samples, coat the stub with a thin layer of a conductive material (e.g., gold or carbon) using a sputter coater.[12]

- Imaging:
  - Place the prepared stub into the SEM chamber.
  - Operate the SEM at an appropriate accelerating voltage (e.g., 5-15 kV).
  - Acquire images at various magnifications to observe both the overall particle distribution and the fine details of individual particles.

- Data Analysis:
  - Analyze the SEM images to determine the particle size distribution, shape (e.g., needle-like, granular, flaky), and degree of agglomeration.[1]



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SEM Analysis Workflow for Pigment Yellow 180

V. Thermal Analysis for Stability and Composition

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Thermal analysis techniques measure the physical and chemical properties of a material as a function of temperature.

A. Thermogravimetric Analysis (TGA)

Principle: TGA measures the change in mass of a sample as it is heated at a controlled rate.[14] This provides information on thermal stability, decomposition temperatures, and the composition of the material.[15]

Application Insights: For Pigment Yellow 180, TGA is used to determine its thermal decomposition profile, which is a key indicator of its heat stability. It can also quantify the amount of volatile components, such as residual solvents or moisture.

Experimental Protocol:

- Sample Preparation:
  - Accurately weigh a small amount of the PY 180 powder (e.g., 5-10 mg) into a TGA pan (e.g., alumina or platinum).
- Data Acquisition:
  - Place the pan in the TGA furnace.
  - Heat the sample from ambient temperature to a high temperature (e.g., 800 °C) at a constant heating rate (e.g., 10 °C/min).
  - The analysis is typically performed under an inert atmosphere (e.g., nitrogen) to study thermal decomposition, or in an oxidative atmosphere (e.g., air) to study oxidative stability.
- Data Analysis:
  - The TGA thermogram plots the percentage of weight loss versus temperature.
  - Determine the onset temperature of decomposition, which is a measure of the pigment's thermal stability.

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- The amount of residue at the end of the experiment can indicate the inorganic content, if any.

B. Differential Scanning Calorimetry (DSC)

Principle: DSC measures the difference in heat flow between a sample and a reference as a function of temperature.[14] It is used to detect thermal events such as melting, crystallization, and glass transitions.

Application Insights: DSC can be used to study the thermal behavior of Pigment Yellow 180, including any phase transitions or melting behavior at high temperatures. It can also provide information on the pigment's heat capacity.

Experimental Protocol:

- Sample Preparation:
  - Accurately weigh a small amount of the PY 180 powder (e.g., 2-5 mg) into a DSC pan (e.g., aluminum).
  - Seal the pan hermetically. An empty sealed pan is used as a reference.
- Data Acquisition:
  - Place the sample and reference pans in the DSC cell.
  - Heat the sample at a controlled rate (e.g., 10 °C/min) over a desired temperature range. A heat-cool-heat cycle is often employed to study the thermal history of the material.
- Data Analysis:
  - The DSC thermogram plots heat flow versus temperature.
  - Endothermic peaks can indicate melting or other phase transitions, while exothermic peaks can indicate crystallization or decomposition.

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Summary of Analytical Techniques and Expected Outcomes

Analytical Technique	Information Obtained	Expected Outcomes for Pigment Yellow 180
FT-IR Spectroscopy	Identification of functional groups, chemical structure confirmation.	Characteristic peaks for N-H, C=O, and aromatic groups, confirming the benzimidazolone structure.
UV-Vis Spectroscopy	Colorimetric properties, maximum absorption wavelength (λmax).	λmax in the yellow region of the visible spectrum; quantitative color data (Lab* values).
HPLC	Purity assessment, identification of related substances.	A major peak corresponding to PY 180, with minor peaks indicating impurities.
X-ray Diffraction (XRD)	Crystalline structure, polymorphism, crystallite size.	A characteristic diffraction pattern indicating a crystalline structure.
SEM	Particle size, shape, and surface morphology.	Images revealing the pigment's particulate nature (e.g., needle-like, granular) and degree of agglomeration.
TGA	Thermal stability, decomposition temperature, volatile content.	High thermal stability with decomposition occurring at elevated temperatures.
DSC	Thermal transitions (melting, crystallization).	Information on phase behavior at high temperatures.

Conclusion

The comprehensive characterization of Pigment Yellow 180 requires a multi-technique approach. By combining spectroscopic, chromatographic, diffraction, microscopic, and thermal

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analysis methods, a complete picture of the pigment's chemical identity, purity, physical form, and thermal properties can be obtained. The protocols and insights provided in this guide offer a robust framework for researchers and scientists to ensure the quality and performance of Pigment Yellow 180 in its diverse and demanding applications.

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